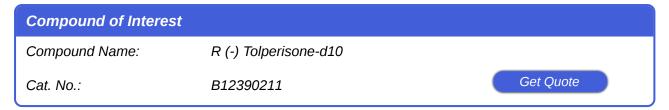


Application Notes and Protocols for R (-)-Tolperisone-d10 Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

R (-)-Tolperisone-d10 is the deuterium-labeled form of R (-)-Tolperisone, a centrally acting muscle relaxant. Its primary application in a research and drug development setting is as an internal standard for the quantification of tolperisone in biological matrices and pharmaceutical formulations using mass spectrometry-based techniques, such as liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard like R (-)-Tolperisone-d10 is critical for correcting for variability in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical results.

These application notes provide detailed protocols for the preparation and storage of R (-)-Tolperisone-d10 solutions to ensure their stability and integrity for use in quantitative analysis.

Physicochemical Properties and Storage of Solid Compound

A summary of the key physicochemical properties and recommended storage conditions for solid R (-)-Tolperisone-d10 is presented in the table below.



Property	Value	
Chemical Formula	C16H13D10NO · HCI[1][2]	
Molecular Weight	291.9 g/mol [1]	
Physical Form	Solid[1]	
Purity	≥99% deuterated forms (d₁-d₁₀)[1]	
Storage Temperature	2°C to 8°C[1]	
Long-Term Stability	≥ 4 years at 2°C to 8°C[1]	

Preparation of R (-)-Tolperisone-d10 Stock Solution

The following protocol outlines the preparation of a 1 mg/mL stock solution of R (-)-Tolperisone-d10. Aprotic solvents are recommended for the stock solution to minimize the risk of hydrogen-deuterium (H/D) exchange.

Materials

- R (-)-Tolperisone-d10 solid
- Methanol (LC-MS grade) or Acetonitrile (LC-MS grade)
- Calibrated analytical balance
- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Calibrated pipettes
- Vortex mixer
- Amber glass vials with screw caps

Protocol for 1 mg/mL Stock Solution in Methanol

• Equilibration: Allow the vial containing the solid R (-)-Tolperisone-d10 to equilibrate to room temperature before opening to prevent condensation.



- Weighing: Accurately weigh a precise amount of R (-)-Tolperisone-d10 (e.g., 1 mg) using an analytical balance.
- Dissolution: Transfer the weighed solid into a clean, dry volumetric flask. Add a portion of methanol (approximately half of the final volume).
- Mixing: Gently swirl the flask or use a vortex mixer at a low setting to ensure the complete dissolution of the solid.
- Volume Adjustment: Once the solid is fully dissolved, add methanol to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into amber glass vials to minimize exposure to light and to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for long-term storage.

Preparation of Working Internal Standard Solution

The working internal standard solution is a dilution of the stock solution to a concentration appropriate for spiking into analytical samples. The final concentration of the internal standard should be optimized based on the specific analytical method and the expected concentration range of the analyte. A typical working concentration for an internal standard in LC-MS analysis is in the low ng/mL range.

Protocol for 100 ng/mL Working Solution

- Equilibration: Allow the 1 mg/mL stock solution vial to warm to room temperature.
- Dilution: Using a calibrated pipette, transfer an appropriate volume of the stock solution into a volumetric flask. For example, to prepare 10 mL of a 100 ng/mL working solution, transfer 1 μL of the 1 mg/mL stock solution into a 10 mL volumetric flask.
- Solvent: Dilute to the final volume with a solvent that is compatible with the initial sample preparation steps of the analytical method (e.g., methanol, acetonitrile, or the mobile phase).



- Mixing: Mix the working solution thoroughly.
- Storage: The working solution can be stored at 2°C to 8°C for short-term use (a few days). For longer-term storage, it is advisable to prepare fresh working solutions from the stock solution.

Storage and Stability of R (-)-Tolperisone-d10 Solutions

Proper storage is crucial to maintain the integrity of the R (-)-Tolperisone-d10 solutions. The following table summarizes the recommended storage conditions and stability information.

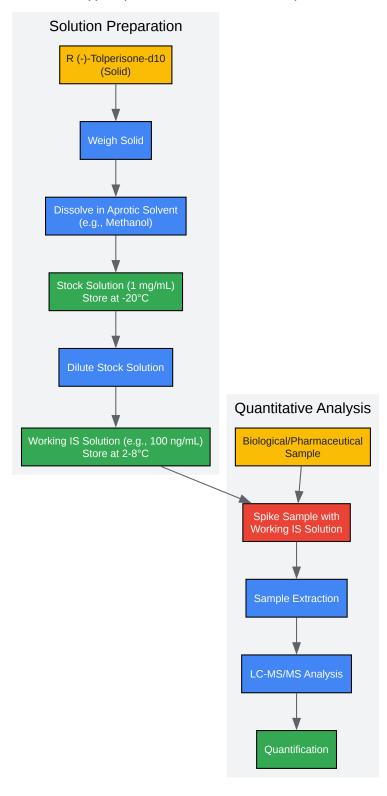
Solution Type	Solvent	Storage Temperature	Recommended Duration	Key Consideration s
Stock Solution	Aprotic (Methanol, Acetonitrile)	-20°C	Months to a Year+[3]	Store in amber, tightly sealed vials to protect from light and prevent evaporation.[3][4] Avoid repeated freeze-thaw cycles.[3]
Working Solution	Aprotic or compatible with mobile phase	2°C to 8°C	Short-term (Days)[3]	Prepare fresh as needed for immediate use.
Aqueous Solutions	Not Recommended	N/A	Not Recommended	Avoid acidic or basic aqueous solutions to prevent H/D exchange.[4][5]

Experimental Workflow



The following diagram illustrates the overall workflow for the preparation and use of R (-)-Tolperisone-d10 as an internal standard in a typical quantitative analysis.

Workflow for R (-)-Tolperisone-d10 Solution Preparation and Use





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